

The Solubility of Diethylenetriaminepentaacetic Acid (DTPA): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Diethylenetriaminepentaacetate

Cat. No.: B1229326

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethylenetriaminepentaacetic acid (DTPA) is a polyamino carboxylic acid renowned for its exceptional chelating properties, forming stable complexes with a wide array of metal ions. This characteristic has led to its extensive use in diverse fields, including medicine as a decorporation agent for heavy metal poisoning and as a contrast agent in magnetic resonance imaging (MRI), as well as in various industrial applications. A thorough understanding of DTPA's solubility in different solvents is paramount for its effective formulation, application, and for the development of novel drug delivery systems. This technical guide provides an in-depth analysis of the solubility of DTPA in various aqueous and organic media, complete with quantitative data, detailed experimental protocols, and visual representations of key concepts.

Core Concepts: Factors Influencing DTPA Solubility

The solubility of DTPA is not a static property but is significantly influenced by several factors, most notably the pH of the medium and the presence of counter-ions to form salts.

The Critical Role of pH

DTPA is a pentaprotic acid, meaning it has five carboxylic acid groups that can donate protons. The degree of ionization of these groups is highly dependent on the pH of the solution. In its acidic form (often denoted as H₅DTPA), the molecule is characterized by extensive

intramolecular hydrogen bonding, which leads to a rigid structure with low polarity. This results in limited solubility in water.

As the pH of the aqueous solution increases, the carboxylic acid groups deprotonate sequentially, forming carboxylate anions. This ionization increases the molecule's polarity and its ability to interact with polar water molecules through ion-dipole interactions, thereby significantly enhancing its solubility. This fundamental relationship is a critical consideration in any formulation containing DTPA.

Formation of Highly Soluble Salts

The limited solubility of the acidic form of DTPA is often overcome by converting it into its salt forms. The most common salts include pentasodium (Na_5DTPA), calcium trisodium (CaNa_3DTPA), and zinc trisodium (ZnNa_3DTPA). These salts are readily soluble in water, particularly in neutral to alkaline solutions, as the ionic nature of the salt promotes strong interactions with water molecules.^{[1][2]} The high solubility of these salts is a key reason for their widespread use in pharmaceutical and industrial applications.

Quantitative Solubility Data

The following tables summarize the available quantitative data on the solubility of DTPA and its common salts in various solvents.

Table 1: Solubility of Diethylenetriaminepentaacetic Acid (Acid Form)

Solvent	Temperature (°C)	Solubility	Reference(s)
Water	20	5 g/L	[3][4]
Water	25	< 0.5 g/100 mL	[5]
Methanol	Not Specified	Insoluble	[3]
Ethanol	Not Specified	Insoluble	[3][4]
Ether	Not Specified	Insoluble	[3][4]
Acetone	Not Specified	Insoluble	-
Dimethyl Sulfoxide (DMSO)	Not Specified	0.01 mg/mL	[6]
Dimethylformamide (DMF)	Not Specified	Insoluble	-

Note: "Insoluble" indicates that while some minute dissolution may occur, it is negligible for most practical purposes. Further research may be required to determine precise solubility limits in these organic solvents.

Table 2: Solubility of Diethylenetriaminepentaacetic Acid Salts

Compound	Solvent	Solubility	Reference(s)
Pentasodium DTPA (Na ₅ DTPA)	Water	Soluble	[1][2][7][8]
Calcium Trisodium DTPA (CaNa ₃ DTPA)	Water	Soluble	[9][10][11]
Zinc Trisodium DTPA (ZnNa ₃ DTPA)	Water	Soluble	[12][13][14][15]

Note: While specific quantitative solubility values for the salts at various temperatures are not readily available in the surveyed literature, they are widely reported as being highly soluble in aqueous solutions, particularly under neutral to alkaline conditions.

Experimental Protocol: Determination of DTPA Solubility

The following is a detailed methodology for determining the solubility of DTPA, adapted from the OECD Guideline 105 (Shake Flask Method). This method is suitable for substances with a solubility of 10 mg/L or higher.

Objective: To determine the saturation solubility of Diethylenetriaminepentaacetic Acid (DTPA) in a specified solvent at a constant temperature.

Materials:

- Diethylenetriaminepentaacetic Acid (analytical grade)
- Solvent of interest (e.g., deionized water, buffer of specific pH, organic solvent)
- Glass flasks with airtight stoppers (e.g., 50 mL or 100 mL)
- Constant temperature water bath or incubator with shaking capabilities
- Analytical balance (accurate to ± 0.1 mg)
- Magnetic stirrer and stir bars
- Filtration apparatus (e.g., syringe filters with a pore size of 0.45 μm or less)
- Calibrated pH meter (for aqueous solutions)
- Analytical instrument for quantification of DTPA (e.g., HPLC-UV, ICP-MS after complexation with a metal, or a validated titration method)
- Volumetric flasks and pipettes

Procedure:

- Preliminary Test (Optional but Recommended):

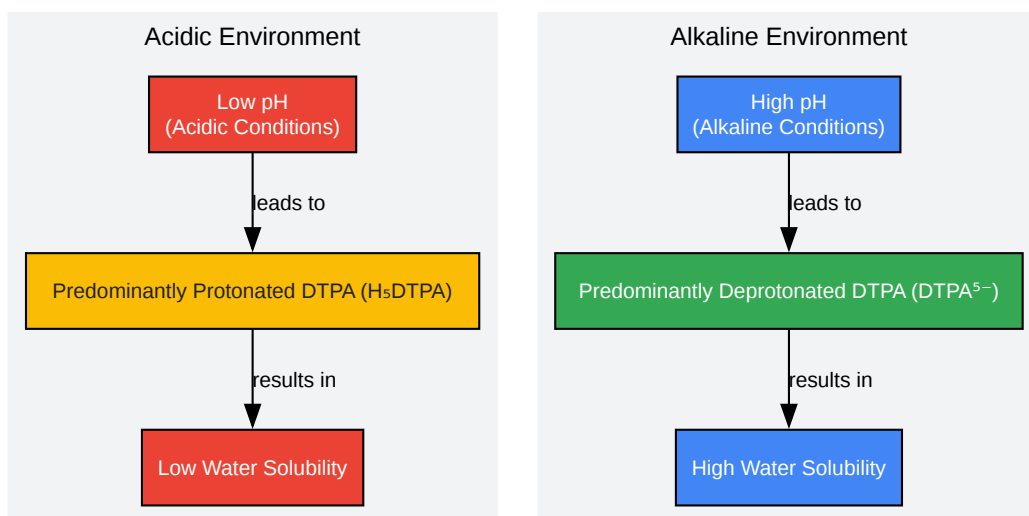
- To estimate the approximate solubility, add a small, known amount of DTPA to a known volume of the solvent at the test temperature.
- Observe the dissolution. If it dissolves completely, add more DTPA in small increments until saturation is observed (i.e., solid particles remain undissolved after vigorous shaking). This provides a rough estimate for the main experiment.
- Main Experiment (Shake Flask Method):
 - Accurately weigh an amount of DTPA that is in excess of its estimated solubility (e.g., 3-5 times the estimated amount) and transfer it to a glass flask.
 - Add a precise volume of the pre-equilibrated solvent to the flask.
 - Securely stopper the flask to prevent solvent evaporation.
 - Place the flask in a constant temperature shaker bath set to the desired temperature (e.g., $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$).
 - Agitate the flasks at a constant speed that is sufficient to keep the solid material suspended but not so vigorous as to cause foaming or emulsion formation.
 - Continue the agitation for a predetermined period to ensure equilibrium is reached. For DTPA, a minimum of 24 hours is recommended, with periodic sampling (e.g., at 24, 48, and 72 hours) to confirm that the concentration in the solution has reached a plateau.
- Sample Collection and Preparation:
 - After the equilibration period, stop the agitation and allow the undissolved solid to settle for at least 24 hours in the constant temperature bath.
 - Carefully withdraw a sample from the clear supernatant using a pipette. To avoid disturbing the sediment, it is advisable to withdraw the sample from the middle of the liquid phase.
 - Immediately filter the sample through a syringe filter (e.g., $0.45\text{ }\mu\text{m}$ PTFE or another suitable material that does not interact with DTPA or the solvent) to remove any suspended microparticles. The first few drops of the filtrate should be discarded.

- Analysis:
 - Analyze the concentration of DTPA in the clear filtrate using a validated analytical method.
 - For aqueous solutions, measure and record the pH of the saturated solution.
 - Perform the experiment in triplicate to ensure the reproducibility of the results.
- Data Reporting:
 - Report the solubility as the average concentration of the triplicate samples, expressed in g/L, mg/mL, or mol/L.
 - Specify the temperature and, for aqueous solutions, the pH at which the solubility was determined.

Visualizations

Logical Relationship of pH and DTPA Solubility

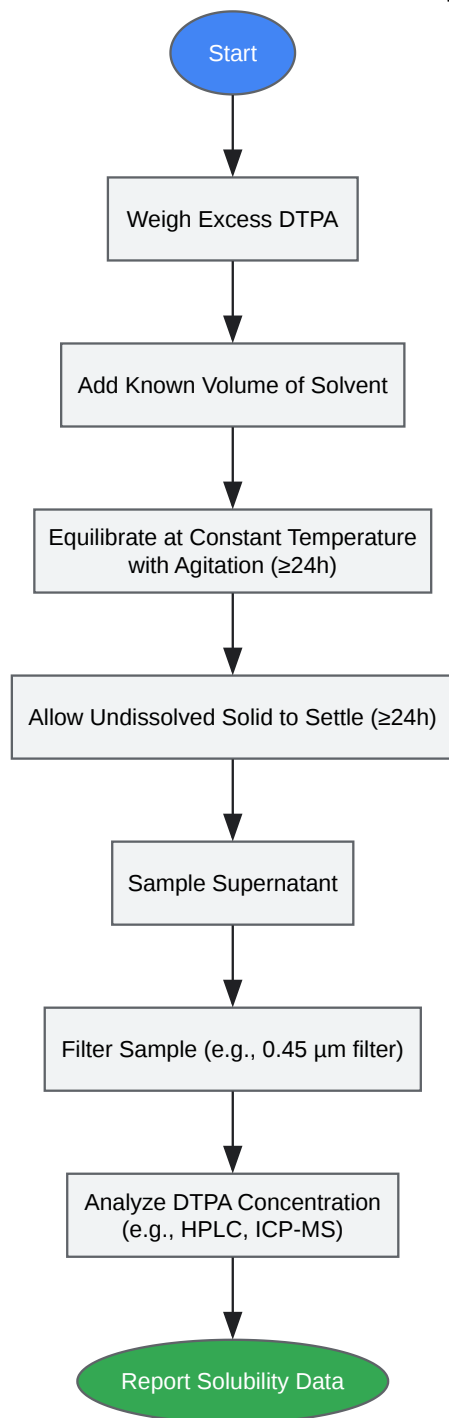
Figure 1. Influence of pH on DTPA Solubility

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Caption: Figure 1. Influence of pH on DTPA Solubility

Experimental Workflow for DTPA Solubility Determination

Figure 2. Experimental Workflow for DTPA Solubility Determination



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Caption: Figure 2. Experimental Workflow for DTPA Solubility Determination

Conclusion

The solubility of Diethylenetriaminepentaacetic acid is a multifaceted property, with pH being the most critical determinant. In its acidic form, DTPA exhibits low solubility in water and is generally insoluble in common organic solvents. However, its conversion to salt forms, such as pentasodium, calcium trisodium, and zinc trisodium DTPA, dramatically increases its aqueous solubility, a feature that is vital for its numerous applications. This guide has provided a consolidated overview of the available quantitative solubility data and a detailed experimental protocol for its determination. For researchers and professionals in drug development, a comprehensive understanding of these solubility characteristics is essential for optimizing formulations, ensuring bioavailability, and advancing the therapeutic and diagnostic potential of this important chelating agent.

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